

"discovery of new chromium-based perovskite oxides"

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Compound of Interest

Compound Name: Chromium;oxotin

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An In-depth Technical Guide on the Discovery of New Chromium-Based Perovskite Oxides

Introduction to Chromium-Based Perovskite Oxides

Perovskite oxides, with the general formula ABO_3 , are a class of materials known for their wide range of structural and electronic properties. The versatility of the perovskite structure allows for the substitution of a variety of cations at the A and B sites, leading to a vast array of compounds with tunable properties. Chromium-based perovskite oxides, in particular, have garnered significant interest due to their intriguing magnetic and electronic characteristics, which make them promising candidates for applications in spintronics, catalysis, and energy conversion and storage.^{[1][2][3]}

Recent research has focused on the discovery and characterization of novel chromium-based perovskite oxides, aiming to uncover new physical phenomena and to engineer materials with enhanced functionalities. This technical guide provides a comprehensive overview of recently discovered chromium-based perovskite oxides, detailing their synthesis, properties, and the experimental protocols used for their characterization.

Newly Discovered Chromium-Based Perovskite Oxides

Sr_2CrO_4 : A Layered Perovskite with Novel Magnetic Ordering

Recent studies have elucidated the magnetic ground state of the layered chromium-based perovskite, Sr_2CrO_4 .^[4] This compound is isostructural to the parent compound of high- T_c superconductors, La_2CuO_4 , and shares a similar magnetic ground state.^[4] X-ray scattering measurements have revealed a magnetic Néel order below 110 K and a surprising stripe-like ordering below 50 K.^[4] These two electronic orders appear to coexist at low temperatures, which is a novel phenomenon among transition metal oxides.^[4]

SrCrO₂H: A High-Pressure Synthesis of a Novel Oxyhydride Perovskite

A novel oxyhydride perovskite, SrCrO_2H , has been successfully synthesized using a high-pressure, high-temperature method.^[5] This compound crystallizes in an ideal cubic perovskite structure (space group Pm-3m) with a disordered arrangement of oxygen and hydrogen anions.^[5] Remarkably, SrCrO_2H exhibits G-type antiferromagnetic ordering at a high Néel temperature (T_N) of 380 K, which is among the highest for chromium oxides.^[5] The magnetic moment at 25 K was determined to be $2.37(4) \mu_B$, which is slightly smaller than the expected $3 \mu_B$ for a Cr^{3+} ion.^[5]

HgCrO₃: A Novel Cubic Perovskite with Thermoelectric Potential

First-principles calculations have been used to investigate the structural, thermodynamic, and magnetic properties of a novel cubic perovskite, HgCrO_3 .^[1] This material is predicted to have promising thermoelectric properties, with a figure of merit (ZT) value close to one at room temperature, indicating its potential for efficient heat-to-electricity conversion.^[1] The magnetic properties of HgCrO_3 are influenced by a significant charge transfer from mercury and chromium to oxygen, resulting in a magnetic moment in the interstitial region.^[1]

Data Summary of Newly Discovered Chromium-Based Perovskite Oxides

Compound	Crystal Structure	Space Group	T _N (K)	Magnetic Moment (μ _B)	Key Features
Sr ₂ CrO ₄	Layered Perovskite	-	110	-	Coexistence of Néel and stripe-like magnetic ordering[4]
SrCrO ₂ H	Cubic Perovskite	Pm-3m	380	2.37(4) at 25 K	High-pressure synthesis, oxyhydride perovskite[5]
HgCrO ₃	Cubic Perovskite	-	-	-	Predicted high thermoelectric performance[1]

Experimental Protocols

Synthesis Methodologies

The synthesis of novel chromium-based perovskite oxides often requires specialized techniques to achieve the desired phase and stoichiometry.

- High-Pressure, High-Temperature Synthesis (for SrCrO₂H):
 - A stoichiometric mixture of SrO, Cr₂O₃, and TiH₂ (as a hydrogen source) is sealed in a platinum capsule.
 - The capsule is subjected to high pressure (e.g., 2 GPa) and high temperature (e.g., 1000 °C) in a cubic-anvil high-pressure apparatus.

- The sample is held at these conditions for a specific duration (e.g., 30 minutes) to allow for the reaction to complete.
- The temperature is then quenched to room temperature before releasing the pressure.
- Solid-State Reaction:
 - High-purity precursor powders (e.g., oxides, carbonates) are weighed in stoichiometric amounts.
 - The powders are thoroughly mixed and ground, often using a mortar and pestle or ball milling.
 - The mixture is pressed into pellets and calcined at high temperatures (e.g., 1000-1400 °C) in a controlled atmosphere.
 - Intermediate grinding and re-pelletizing steps may be necessary to ensure a homogeneous single-phase product.[2]
- Aqueous Precipitation (for Cr₂O₃ Nanoparticles):
 - A chromium salt solution, such as chromium sulfate (Cr₂(SO₄)₃), is prepared in deionized water.[6]
 - A precipitating agent, like ammonium hydroxide, is added to the solution to induce the formation of chromium hydroxide precipitate.[6]
 - The precipitate is then washed, dried, and calcined at a specific temperature to obtain Cr₂O₃ nanoparticles.[6]

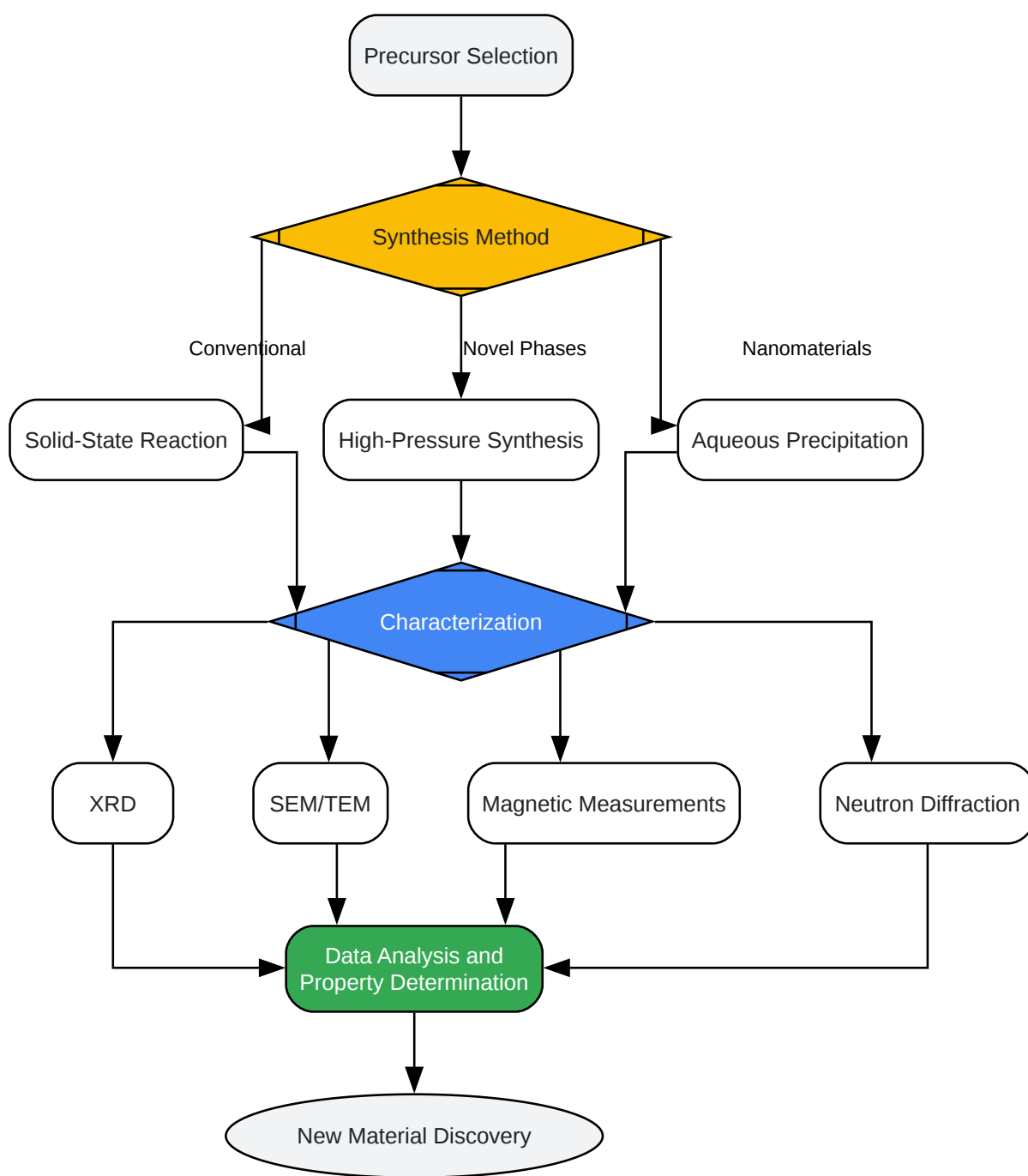
Characterization Techniques

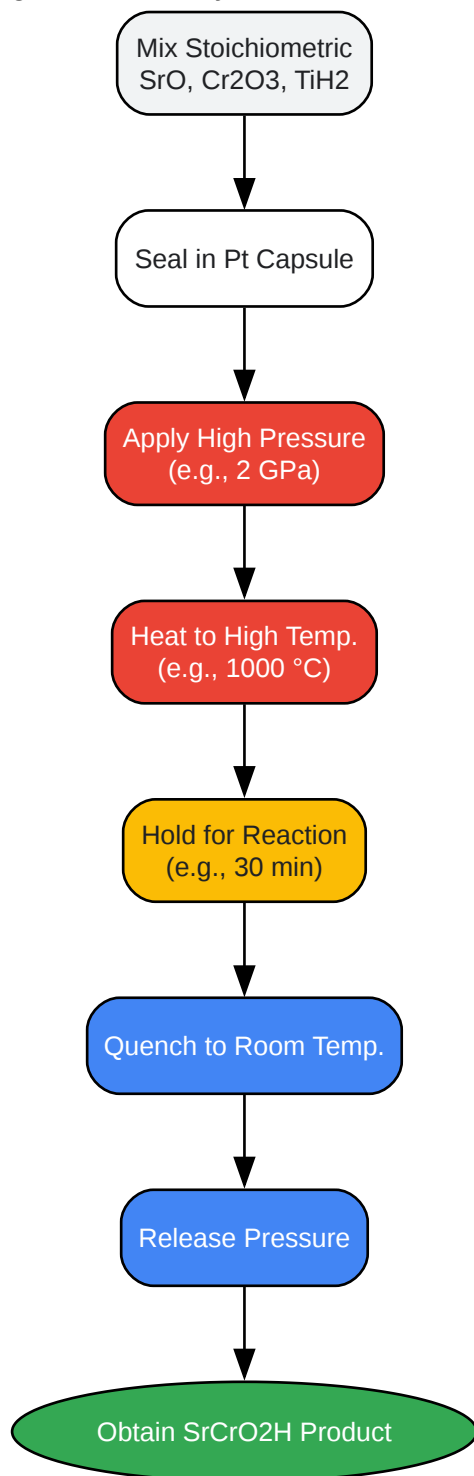
A suite of characterization techniques is employed to determine the structural, magnetic, and electronic properties of newly synthesized chromium-based perovskite oxides.

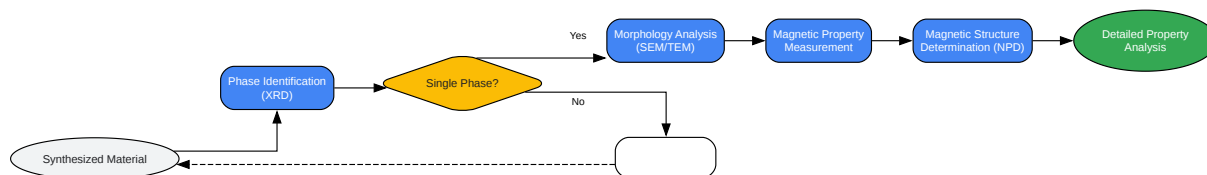
- X-ray Diffraction (XRD): Used to identify the crystal structure, phase purity, and lattice parameters of the synthesized materials.[6][7]

- Neutron Powder Diffraction (NPD): Essential for determining the magnetic structure and refining the crystal structure, especially for locating light elements like hydrogen.[\[5\]](#)
- Synchrotron X-ray and Neutron Scattering: Advanced techniques that provide high-resolution structural and magnetic information, enabling the observation of subtle phenomena like stripe-like ordering.[\[4\]](#)[\[8\]](#)
- Scanning Electron Microscopy (SEM): Provides information on the surface morphology and microstructure of the material.[\[6\]](#)[\[7\]](#)
- Transmission Electron Microscopy (TEM): Used to investigate the morphology, crystal structure, and defects at the nanoscale.[\[6\]](#)
- X-ray Photoelectron Spectroscopy (XPS): A surface-sensitive technique used to determine the elemental composition and oxidation states of the constituent elements.[\[9\]](#)
- Magnetic Susceptibility Measurements: Performed to determine the magnetic transition temperatures (e.g., Néel temperature) and to characterize the magnetic behavior of the material.

Experimental and Synthesis Workflows



High-Pressure Synthesis of SrCrO₂H



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